

Application Notes and Protocols for Riviciclib Stock Solution in Cell Culture

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Compound of Interest

Compound Name:	Riviciclib
CAS No.:	920113-02-6
Cat. No.:	B10761812

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These application notes provide a detailed protocol for the preparation of **Riviciclib** stock solutions for use in cell culture experiments. **Riviciclib** is a potent inhibitor of cyclin-dependent kinases (CDKs), playing a crucial role in cell cycle regulation and apoptosis induction.

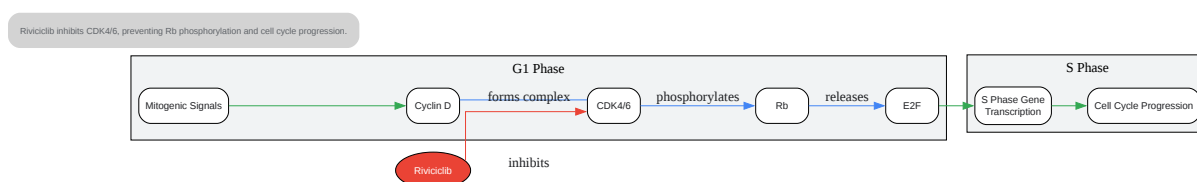
Physicochemical and Biological Properties of Riviciclib

Riviciclib hydrochloride is a potent inhibitor of several cyclin-dependent kinases, including CDK1, CDK4, and CDK9.[1][2][3][4] Its inhibitory action on these kinases leads to cell cycle arrest and apoptosis in various cancer cell lines.[1] The key physicochemical properties of **Riviciclib** hydrochloride are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₂₁ H ₂₀ ClNO ₅ ·HCl	[4][5]
Molecular Weight	438.3 g/mol	[2][4][5]
Solubility in DMSO	70 - 88 mg/mL (approximately 159.7 - 200.8 mM)	[1][2]
Storage of Powder	-20°C for up to 3 years	[2]
Storage of Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month	[3][4]

Mechanism of Action: CDK Inhibition

Rivaciclib exerts its anti-proliferative effects by inhibiting cyclin-dependent kinases, which are key regulators of cell cycle progression. Specifically, **Rivaciclib** targets CDK1/Cyclin B, CDK4/Cyclin D1, and CDK9/Cyclin T1 complexes.[1][2] Inhibition of CDK4/Cyclin D1 prevents the phosphorylation of the retinoblastoma protein (Rb).[1] This maintains Rb in its active, hypophosphorylated state, where it binds to the E2F transcription factor, thereby preventing the transcription of genes required for the G1 to S phase transition and halting the cell cycle.[6][7][8]



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Caption: **Rivaciclib**'s inhibition of the CDK4/6-Rb pathway.

Experimental Protocol: Preparation of Riviciclib Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **Riviciclib** hydrochloride in DMSO.

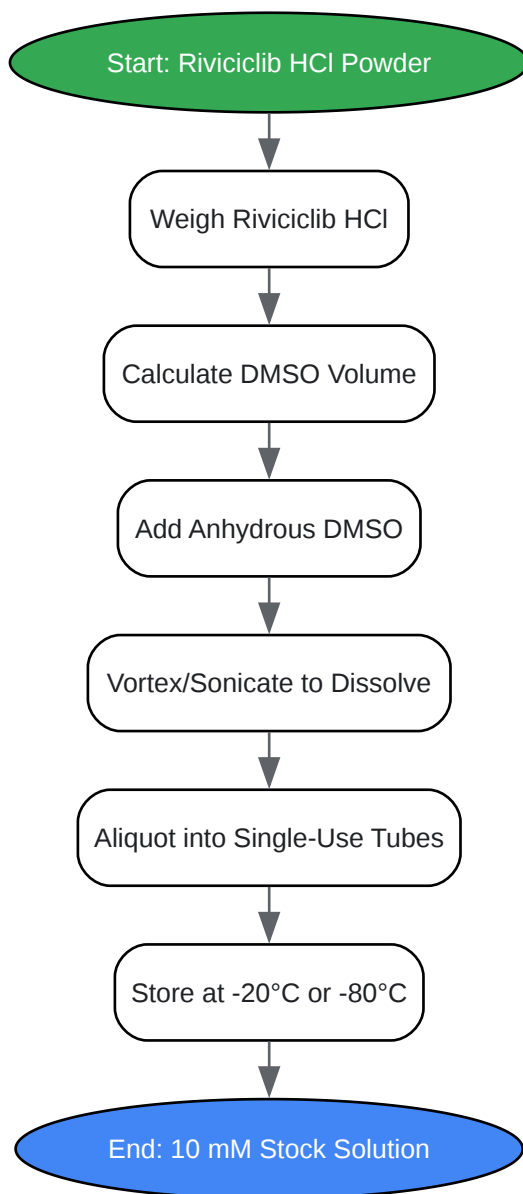
Materials:

- **Riviciclib** hydrochloride powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated pipettes and sterile tips

Procedure:

- Pre-handling: Before opening, gently tap the vial of **Riviciclib** hydrochloride powder to ensure all the powder is at the bottom.
- Calculating the required amount of DMSO:
 - To prepare a 10 mM stock solution from a specific mass of **Riviciclib** hydrochloride (MW = 438.3 g/mol), use the following formula: $\text{Volume of DMSO } (\mu\text{L}) = (\text{Mass of Riviciclib (mg)} / 438.3) * 100,000$
 - Example: For 1 mg of **Riviciclib** hydrochloride, you would need $(1 / 438.3) * 100,000 \approx 228.15 \mu\text{L}$ of DMSO.
- Dissolving the compound:
 - Aseptically add the calculated volume of anhydrous DMSO to the vial containing the **Riviciclib** hydrochloride powder.
 - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (up to 37°C) or sonication can be used to aid dissolution if necessary.

- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^{[3][4]}



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Caption: Workflow for preparing **Riviciclib** stock solution.

Application in Cell Culture

For cell-based assays, the **Rivaciclib** stock solution should be further diluted in cell culture medium to the desired final concentration. It is crucial to ensure that the final concentration of DMSO in the culture medium is kept low (typically below 0.1%) to avoid solvent-induced cytotoxicity. A vehicle control (culture medium with the same percentage of DMSO) should always be included in experiments. The effective concentration of **Rivaciclib** can vary between cell lines, and it is recommended to perform a dose-response experiment to determine the optimal working concentration for your specific cell line and assay. Previous studies have used concentrations in the range of 1.5 μM to 5 μM .^[3]

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- To cite this document: BenchChem. [Application Notes and Protocols for Rivaciclib Stock Solution in Cell Culture]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10761812/docs#application-notes-and-protocols-for-rivaciclib-stock-solution-in-cell-culture\]](https://www.benchchem.com/product/b10761812/docs#application-notes-and-protocols-for-rivaciclib-stock-solution-in-cell-culture)

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